

A Technical Guide to 2-Chloroterephthalic Acid: Suppliers, Purity, and Quality Control

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Compound of Interest

Compound Name: 2-Chloroterephthalic acid

Cat. No.: B158751

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This guide serves as a comprehensive technical resource for researchers, chemists, and procurement specialists involved in the sourcing and application of **2-Chloroterephthalic acid** (CAS No. 1967-31-3). As a critical building block in the synthesis of advanced polymers, pharmaceuticals, and specialty chemicals, understanding the nuances of its supply chain, purity grades, and analytical validation is paramount to ensuring experimental reproducibility and manufacturing consistency.

Introduction to 2-Chloroterephthalic Acid

2-Chloroterephthalic acid, with the molecular formula $C_8H_5ClO_4$, is an aromatic dicarboxylic acid.^[1] Its structure, featuring a benzene ring substituted with two carboxylic acid groups and a chlorine atom, makes it a versatile intermediate.^[1] This compound is typically a white to off-white crystalline solid, soluble in polar organic solvents, and serves as a key monomer in the production of specialized polyesters and a precursor in organic synthesis.^[1]

Key Chemical Properties:

- CAS Number: 1967-31-3^[2]
- Molecular Weight: 200.58 g/mol ^[2]
- Synonyms: 2-Chloro-1,4-benzenedicarboxylic acid, Chloroterephthalic acid^{[1][3]}
- Melting Point: 306-308 °C^[3]

Sourcing and Supplier Landscape

The procurement of **2-Chloroterephthalic acid** requires careful consideration of supplier reliability and material quality. The market includes a mix of large, established chemical manufacturers and smaller, specialized trading companies.

A non-exhaustive list of suppliers includes:

- Bide Pharmatech Ltd.[4]
- Tokyo Chemical Industry (TCI)
- ChemScene[2]
- Conier Chem & Pharma Limited[3]
- Career Henan Chemical Co.[4]
- Shanghai Macklin Biochemical Co., Ltd.[4]
- Jiangsu Aikon Biopharmaceutical R&D co., Ltd.[4]

It is crucial to recognize that many online chemical platforms aggregate listings from various traders and manufacturers, primarily based in China.[3][4] Direct engagement with the primary manufacturer often provides greater transparency and control over the material's specifications.

Understanding Purity Grades and Specifications

The suitability of **2-Chloroterephthalic acid** for a specific application is dictated by its purity. Suppliers typically offer several grades, and the choice depends on the tolerance for impurities in the end process.

Grade Type	Typical Purity (%)	Key Characteristics & Common Applications
Technical Grade	95% - 98%	Suitable for general industrial applications where high purity is not the primary concern. May contain higher levels of isomers or intermediates from synthesis. [5] [6]
Reagent/Lab Grade	>98.0%	A common grade for general laboratory use and chemical synthesis. Purity is often determined by Gas Chromatography (GC) or Titration (T). TCI, for example, offers a >98.0%(GC)(T) grade.
High Purity Grade	≥99.0%	Required for applications sensitive to impurities, such as pharmaceutical synthesis or the manufacturing of high-performance polymers. Suppliers often specify the analytical method used, such as HPLC. [4] [7]
ACS Grade	≥95%	Meets or exceeds standards set by the American Chemical Society. This grade is intended for analytical procedures requiring stringent quality. [6] [8]

Causality in Grade Selection: Choosing a lower-purity technical grade for a pharmaceutical intermediate synthesis could introduce uncharacterized impurities, leading to failed batches or adverse effects. Conversely, using an expensive high-purity grade for a simple industrial process where impurities are tolerated is not cost-effective. The selection must be a deliberate balance of risk, regulatory requirements, and economic factors.

Analytical Methodologies for Quality Verification

Independent verification of purity is a cornerstone of a robust quality control program. A supplier's Certificate of Analysis (CoA) provides a starting point, but in-house validation is essential for critical applications.[\[9\]](#)

High-Performance Liquid Chromatography (HPLC)

HPLC is the preeminent technique for analyzing non-volatile compounds like **2-Chloroterephthalic acid** and its aromatic acid impurities.

Why HPLC? Its strength lies in its ability to separate structurally similar compounds. For terephthalic acid and its derivatives, reverse-phase HPLC using a C18 column is a standard approach.[\[10\]](#) The separation is based on the differential partitioning of the analytes between the nonpolar stationary phase and a polar mobile phase. An acidic mobile phase is often used to suppress the ionization of the carboxylic acid groups, leading to better retention and peak shape.[\[10\]](#)

Generic HPLC Protocol for Purity Assay:

- Column: Agilent Poroshell 120 SB-C18 or similar core-shell C18 column.[\[10\]](#)
- Mobile Phase: A gradient of acetonitrile and an aqueous buffer (e.g., 0.1% phosphoric acid).[\[10\]](#)
- Sample Preparation: Accurately weigh the **2-Chloroterephthalic acid** sample, dissolve it in a suitable solvent (like a methanol/water mixture, potentially with a small amount of ammonia to aid dissolution), and dilute to a known concentration.[\[10\]](#)[\[11\]](#)
- Detection: UV detection at a wavelength where the aromatic ring absorbs strongly (e.g., 240-254 nm).
- Quantification: Purity is determined by the area percent method, where the peak area of **2-Chloroterephthalic acid** is compared to the total area of all observed peaks.

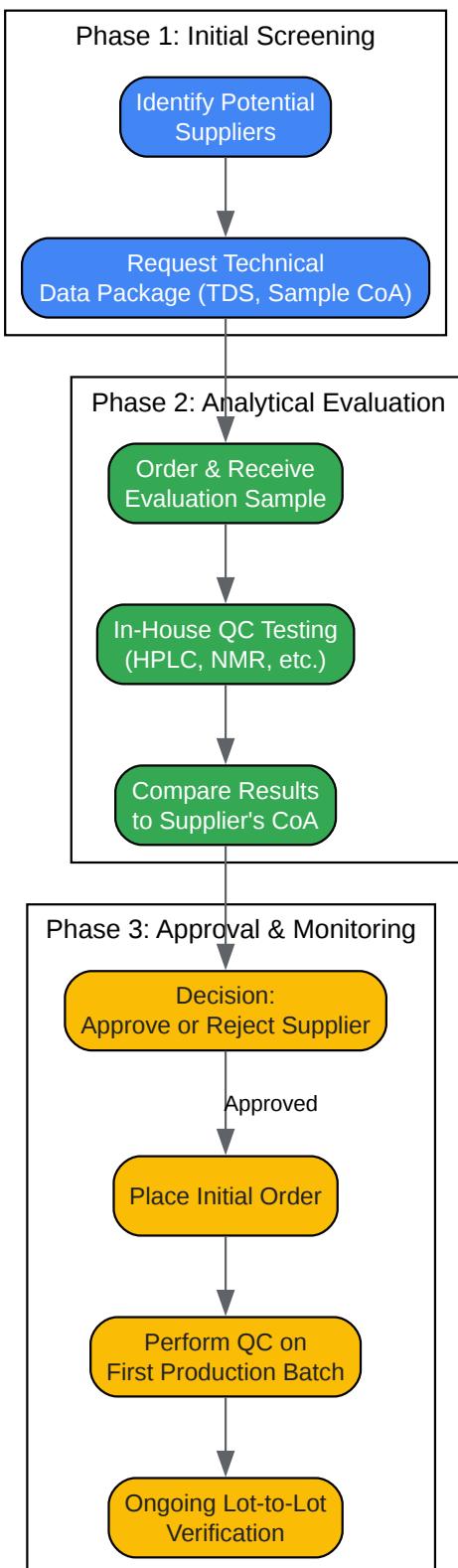
Other Relevant Analytical Techniques

- Gas Chromatography (GC): Used by some suppliers for purity assessment, though it often requires derivatization of the carboxylic acids into more volatile esters.[\[11\]](#)
- Nuclear Magnetic Resonance (NMR): ^1H NMR is invaluable for structural confirmation and identifying organic impurities. A typical synthesis workup confirms the structure via ^1H NMR.[\[4\]](#)
- Titration: A classic and cost-effective method for determining the overall acid content, providing a measure of total purity based on acidic functional groups.

Supplier Qualification and Material Validation Workflow

A self-validating system for material procurement is essential to mitigate risks in research and development. This involves a structured approach from supplier selection to batch acceptance.

Diagram: Supplier Qualification Workflow



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Caption: A logical workflow for qualifying new suppliers of critical chemical reagents.

Trustworthiness through Verification: The core principle of this workflow is "trust, but verify." A supplier's CoA is a claim that must be substantiated by independent in-house analysis. Discrepancies between the CoA and internal results are red flags that necessitate further investigation or supplier rejection. This closed-loop system ensures that only material meeting the required specifications enters the R&D or manufacturing pipeline.

Conclusion

Sourcing **2-Chloroterephthalic acid** effectively is a multi-faceted process that extends beyond simply finding the lowest price. For the scientific professional, it demands a rigorous evaluation of suppliers, a deep understanding of purity grades, and the implementation of a robust analytical validation program. By integrating these principles, organizations can ensure the quality and consistency of this vital chemical intermediate, thereby safeguarding the integrity of their research and the quality of their final products.

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